

Application Notes & Protocol for Nicotine Extraction from House Dust Samples

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Compound of Interest

Compound Name: Nicotelline

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Introduction

Nicotine, a primary psychoactive component of tobacco, can persist in indoor environments by adsorbing to house dust. This creates a reservoir for thirdhand smoke exposure, posing potential health risks, especially to children.^[1] Accurate quantification of nicotine in house dust is crucial for assessing indoor environmental quality and understanding exposure pathways. These application notes provide a detailed protocol for the extraction and quantification of nicotine from house dust samples, along with representative data.

Data Presentation

The following table summarizes nicotine concentrations found in house dust samples from various studies, providing a comparative overview of exposure levels in different environments.

Study Reference	Sample Type	Nicotine Concentration in Smoking Homes (ng/mg dust)	Nicotine Concentration in Non-Smoking Homes (ng/mg dust)	Analytical Method
Kim et al., 2008[2][3]	House Dust	Median: 43.4 (Range: 11.5–300)	Median: 11.7 (Range: 4.6–26.5)	GC-MS
Hein et al., 1991[2]	House Dust	Median: 242	Median: 18	GC
Matt et al., 2011 (cited in Whitehead et al., 2013)[4]	Floor Dust	Mean: 40,000 ng/g (equivalent to 40 ng/mg)	Mean: 1,100-4,000 ng/g (equivalent to 1.1-4 ng/mg)	Not Specified
Whitehead et al., 2013[4][5][6]	Vacuum Dust	Median: 11,000 ng/g (equivalent to 11 ng/mg)	Median: <270 to 3,300 ng/g (equivalent to <0.27 to 3.3 ng/mg)	GC-MS
Whitehead et al., 2013 (Smokeless Tobacco Users) [4][5][6]	Vacuum Dust	Median: 18,000 - 22,000 ng/g (equivalent to 18-22 ng/mg)	-	GC-MS

Experimental Protocols

This section details the methodology for the extraction and analysis of nicotine from house dust samples. The protocol is based on established methods utilizing solvent extraction followed by gas chromatography-mass spectrometry (GC-MS) analysis.[2][3][4][6][7]

Sample Preparation

- Homogenization: Sieve collected house dust samples through a 1 mm sieve to remove larger debris and ensure homogeneity.[8]
- Drying: Dry the sieved dust samples in an oven at 105°C for 15 minutes to remove moisture. [9]
- Weighing: Accurately weigh approximately 50 mg of the homogenized dust sample into a 50 mL centrifuge tube.[3][10]

Nicotine Extraction

This protocol utilizes an alkaline-assisted solvent extraction method.

- Alkalinization: To each 50 mg dust sample, add 2 mL of 2N sodium hydroxide (NaOH) solution. Vortex vigorously for 1 minute to ensure thorough mixing. This step converts nicotine salts to the free base form, which is more soluble in organic solvents.[10][11]
- Solvent Addition: Add 10 mL of methyl tert-butyl ether (MTBE) to the centrifuge tube.[10] Other solvents like dichloromethane or a mixture of dichloromethane, pentane, ethyl acetate, and isopropanol can also be used.[11][12][13]
- Extraction: Cap the tubes tightly and shake vigorously for 30 minutes on a mechanical shaker at room temperature.
- Centrifugation: Centrifuge the samples at 3000 rpm for 10 minutes to separate the organic and aqueous layers.
- Collection: Carefully transfer the upper organic layer (containing the extracted nicotine) to a clean glass tube.
- Concentration: Evaporate the solvent under a gentle stream of nitrogen at 40°C until approximately 1 mL of the extract remains.

Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

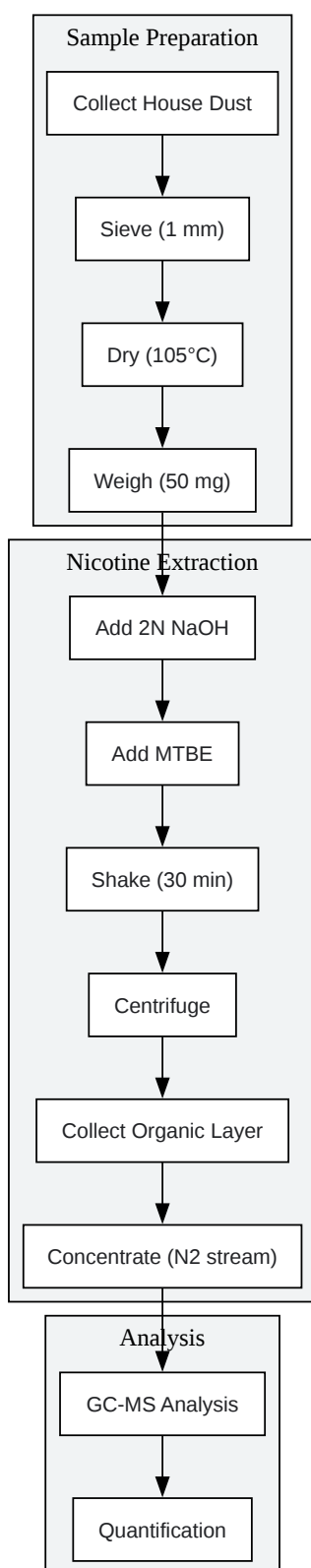
- instrumentation: A GC system coupled with a mass spectrometer is used for the analysis.

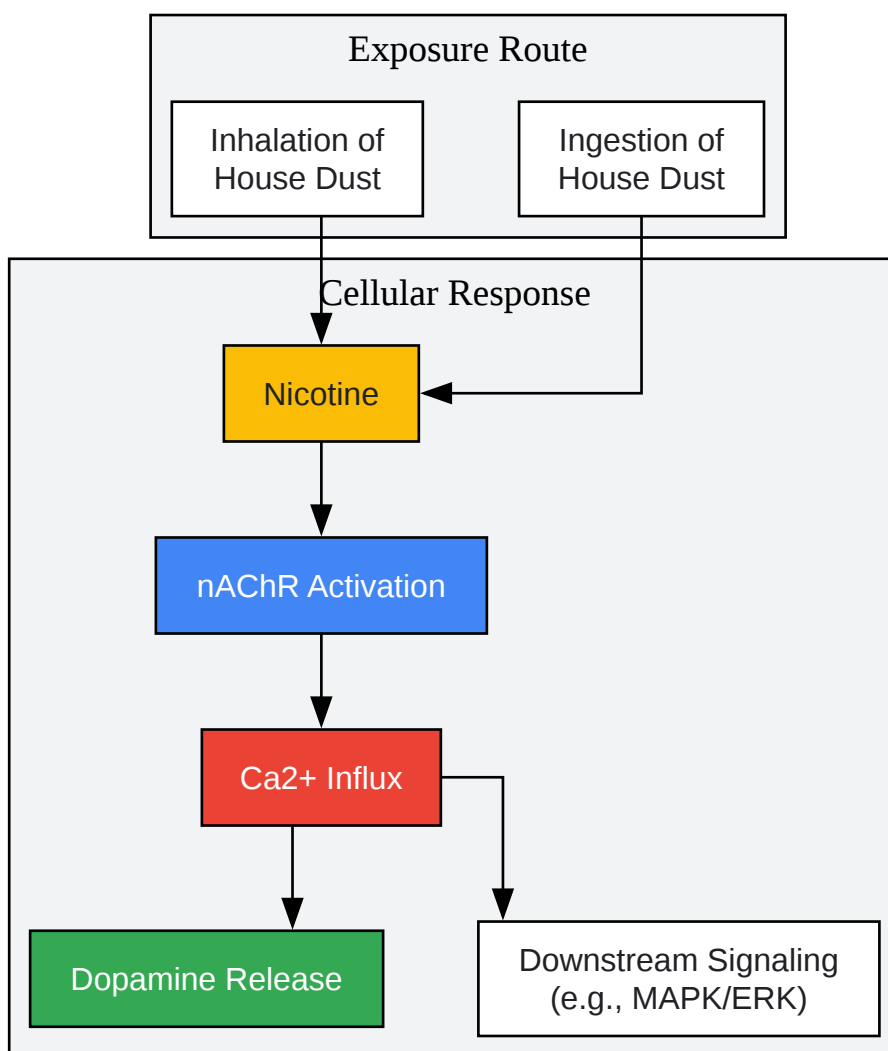
- Column: Use a suitable capillary column, such as a 25m x 0.32 mm x 0.53 μ m Ultra-2® column.[10]
- Carrier Gas: Helium at a constant flow rate of 2.0 mL/min.[10]
- Injection: Inject 1-2 μ L of the concentrated extract into the GC inlet.
- Temperature Program:
 - Initial temperature: 175°C, hold for 2 minutes.
 - Ramp: Increase to 240°C at a rate of 10°C/min.[10]
 - Final hold: Hold at 240°C for 5 minutes.
- Mass Spectrometry: Operate the mass spectrometer in Selective Ion Monitoring (SIM) mode for enhanced sensitivity and selectivity. Monitor characteristic ions for nicotine (e.g., m/z 162, 133, 84).
- Quantification: Prepare a calibration curve using nicotine standards of known concentrations. The concentration of nicotine in the dust samples is determined by comparing the peak area of the sample to the calibration curve.

Mandatory Visualization

Experimental Workflow Diagram

The following diagram illustrates the key steps in the protocol for nicotine extraction from house dust samples.





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